

An In-depth Technical Guide on 5-Chloro-2,3-difluoropyridine

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Compound of Interest

Compound Name: 5-Chloro-2,3-difluoropyridine

Cat. No.: B143520

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This document provides a comprehensive overview of the core physicochemical properties of **5-Chloro-2,3-difluoropyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular properties of **5-Chloro-2,3-difluoropyridine** are summarized below. This data is critical for reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C5H2ClF2N[1][2][3][4][5]
Molecular Weight	149.53 g/mol [1][3][4][6]
CAS Registry Number	89402-43-7[1][2]
Appearance	White to off-white crystalline powder or colorless transparent liquid[1][4][5]
Density	Approximately 1.442 - 1.45 g/cm ³ [1][6]
Boiling Point	135°C - 182°C at 760 mmHg[1][5]
Melting Point	45-48°C[1]

Experimental Protocols

Detailed experimental methodologies for the synthesis and analysis of **5-Chloro-2,3-difluoropyridine** are crucial for reproducible research. A representative synthetic protocol is outlined below.

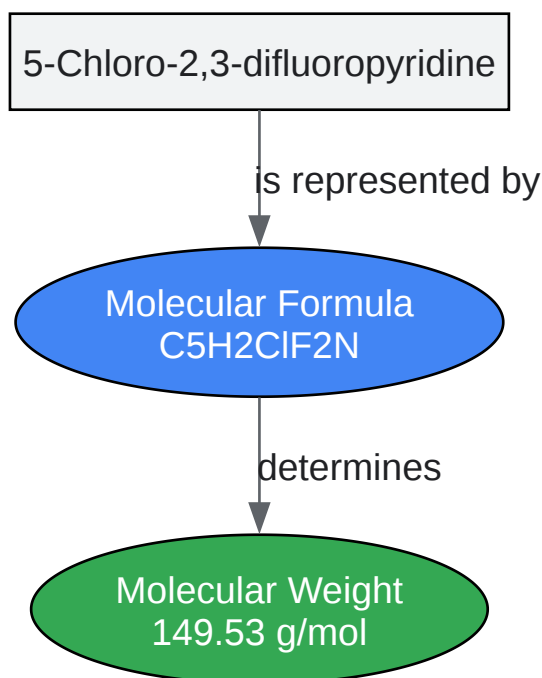
Synthesis of 2,3-difluoro-5-chloropyridine:

A common method involves the fluorination of a polychlorinated pyridine precursor. In a typical procedure, 2,3,5-trichloropyridine is treated with a fluorinating agent such as potassium fluoride.^[3] The reaction is often catalyzed by a phase-transfer catalyst, like 18-crown-6, to enhance the reaction rate and yield.^[3]

- Reactants: 2,3,5-trichloropyridine, Potassium Fluoride (KF), Potassium Carbonate (K₂CO₃), 18-crown-6.^[3]
- Procedure: The reactants are combined in a reaction vessel and heated.^[3] For instance, 96 g of potassium fluoride, 120 g of 2,3,5-trichloropyridine, 2 g of 18-crown-6, and 3 g of potassium carbonate are heated to 200°C for approximately 3 hours.^[3]
- Product Isolation: After the reaction is complete, the product, 2,3-difluoro-5-chloropyridine, is collected.^[3]
- Analysis: The purity of the resulting product is typically determined by gas chromatography (GC).^[3]

Logical Relationships

The relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. This hierarchy allows for the unambiguous identification and quantification of the substance.



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Caption: Relationship between compound name, formula, and molecular weight.

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